

Physical and chemical properties of 4-Phenylcyclohexanone

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Compound of Interest

Compound Name: **4-Phenylcyclohexanone**

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An In-depth Technical Guide to **4-Phenylcyclohexanone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties, reactivity, and applications of **4-Phenylcyclohexanone**. The information is intended to support laboratory research, chemical synthesis, and drug development activities. All quantitative data is summarized in structured tables, and key experimental methodologies are detailed.

Core Properties and Identifiers

4-Phenylcyclohexanone is a white to off-white crystalline powder.^[1] It is a versatile ketone used as a key intermediate in the synthesis of various organic compounds.^{[1][2]}

Chemical Identifiers

Identifier	Value
CAS Number	4894-75-1 [2] [3] [4] [5] [6]
IUPAC Name	4-phenylcyclohexan-1-one [7] [8] [9]
EC Number	225-517-0 [3] [4] [5]
MDL Number	MFCD00001641 [2] [4] [5] [6]
Beilstein Registry No.	2045904 [3] [5]
PubChem CID	78605 [8] [10]
Synonyms	4-Phenylcyclohexan-1-one, Phenylcyclohexanone, Cyclohexanone, 4-phenyl- [2] [3]

Molecular and Physical Data

The fundamental molecular and physical characteristics of **4-Phenylcyclohexanone** are summarized below.

Property	Value
Molecular Formula	C ₁₂ H ₁₄ O [3] [4] [6]
Molecular Weight	174.24 g/mol [3] [4] [5] [6]
Appearance	Off-white to cream powder or crystals [1] [3] [7] [11]
Melting Point	73-82 °C [2] [5] [7] [12]
Boiling Point	158-160 °C at 12-16 mmHg [2] [4]
Flash Point	>100 °C (>212 °F) [2] [13]
Density	~0.97 - 1.042 g/cm ³ [2] [14]
Solubility	Insoluble in water; Soluble in organic solvents [3] [9] [14]
Vapor Pressure	No information available [13]

Spectral Data

Full spectral data is available from various chemical databases.

- ^1H NMR: Spectra available.[15] Key shifts can be observed in deuterated chloroform (CDCl_3).[15]
- ^{13}C NMR: Spectra available.[16][17] The carbonyl carbon and aromatic carbons show characteristic shifts.[18]
- Mass Spectrometry (MS): GC-MS data confirms a molecular weight of 174.24.[4][19]
- Infrared (IR): IR spectra show characteristic peaks for the carbonyl group ($\text{C}=\text{O}$) and aromatic ring.[20]

Chemical Profile and Reactivity

4-Phenylcyclohexanone exhibits reactivity typical of a ketone, making it a valuable precursor in organic synthesis.

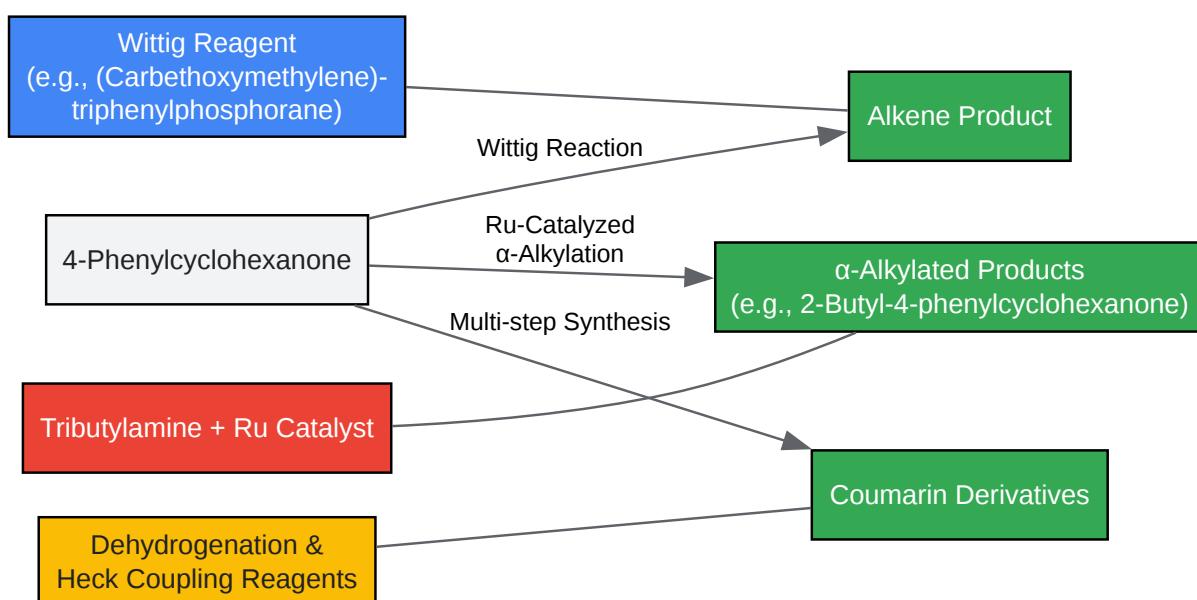
- Stability: The compound is stable under normal temperatures and pressures and recommended storage conditions.[3][13]
- Incompatibilities: It is incompatible with strong oxidizing agents.[3][13]
- Hazardous Decomposition: Upon combustion, it may produce carbon monoxide, carbon dioxide, and other irritating and toxic gases.[3][13]

Key Reactions

4-Phenylcyclohexanone serves as a substrate for several important chemical transformations:

- Ruthenium-Catalyzed α -Alkylation: It reacts with tributylamine in the presence of a Ruthenium catalyst to yield α -alkylated products like **2-butyl-4-phenylcyclohexanone** and **2,6-dibutyl-4-phenylcyclohexanone**.[2][21]

- Wittig Reaction: The compound undergoes Wittig reactions with stabilized phosphorus ylides, such as (carbethoxymethylene)triphenylphosphorane, often facilitated by microwave irradiation to form alkenes.[2][21]
- Synthesis of Coumarins: It is used as a starting material in the preparation of coumarins through dehydrogenation and Heck coupling reactions.[1][2]
- Polymer Monomer Synthesis: It is a precursor for creating new cardo diamine monomers, specifically 1,1-bis[4-(4-aminophenoxy)phenyl]-4-phenylcyclohexane, which are used in advanced polymer development.[1][2]



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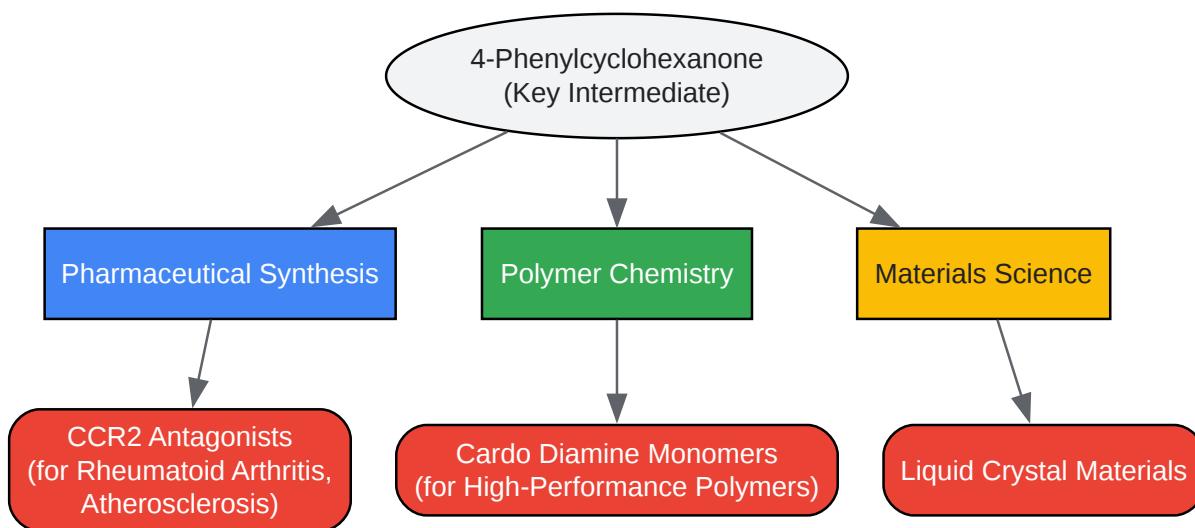
Caption: Key reactivity pathways of **4-Phenylcyclohexanone**.

Applications in Research and Development

The unique structure of **4-Phenylcyclohexanone** makes it a valuable intermediate in several high-value applications.

- Pharmaceuticals: It is a key intermediate in the synthesis of CCR2 (C-C chemokine receptor 2) antagonists.[1][2] These antagonists are investigated for the treatment of inflammatory diseases such as rheumatoid arthritis and atherosclerosis.[1][2]

- Polymer Chemistry: Used to prepare specialized cardo diamine monomers, which impart unique properties like thermal stability and solubility to polyimides and other high-performance polymers.[1][2]
- Liquid Crystals: The rigid phenylcyclohexyl structure is a common motif in liquid crystal materials.[11][22]
- Organic Synthesis: It serves as a versatile building block for preparing complex molecules, including coumarins, which have applications in pharmaceuticals, dyes, and agrochemicals. [1][2]



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Caption: Major application areas for **4-Phenylcyclohexanone**.

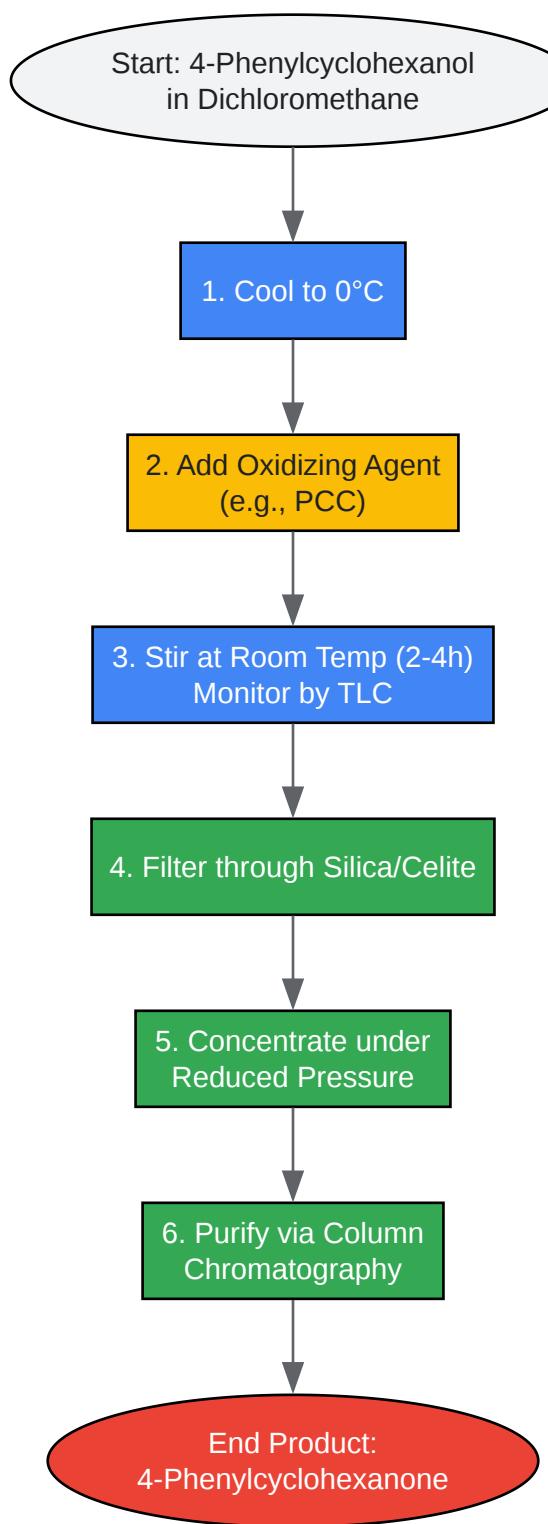
Experimental Protocols

The following are representative protocols for key reactions involving **4-Phenylcyclohexanone**. Researchers should adapt these procedures based on specific laboratory conditions and safety assessments.

Protocol: Synthesis via Oxidation of 4-Phenylcyclohexanol

This protocol is adapted from general methods for oxidizing secondary alcohols to ketones.

- **Setup:** To a round-bottom flask equipped with a magnetic stirrer, add 4-phenylcyclohexanol (1 equivalent) and a suitable organic solvent (e.g., dichloromethane) under an inert atmosphere. Cool the mixture to 0 °C in an ice bath.
- **Oxidation:** Slowly add an oxidizing agent (e.g., pyridinium chlorochromate (PCC), 1.5 equivalents) portion-wise to the stirred solution, maintaining the temperature at 0-5 °C.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup:** Upon completion, filter the mixture through a pad of silica gel or celite to remove the chromium salts, washing with additional solvent.
- **Purification:** Concentrate the filtrate under reduced pressure. Purify the resulting crude residue by column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield pure **4-Phenylcyclohexanone**.
- **Characterization:** Confirm the identity and purity of the product using NMR and Mass Spectrometry.

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Caption: Workflow for the synthesis of **4-Phenylcyclohexanone**.

Protocol: Microwave-Assisted Wittig Reaction

This protocol is a general guideline for the olefination of **4-Phenylcyclohexanone**.

- Preparation: In a microwave-safe reaction vessel, combine **4-Phenylcyclohexanone** (1 equivalent) and a stabilized phosphorus ylide like (carbethoxymethylene)triphenylphosphorane (1.1 equivalents). A high-boiling point, microwave-compatible solvent (e.g., toluene or DMF) may be used, or the reaction can be run under solvent-free conditions.
- Microwave Irradiation: Seal the vessel and place it in a microwave reactor. Irradiate the mixture at a set temperature (e.g., 120-150 °C) for a short duration (e.g., 5-20 minutes). Power and time should be optimized for the specific instrument and scale.
- Workup: After cooling, dilute the reaction mixture with a suitable solvent like diethyl ether or ethyl acetate.
- Purification: The triphenylphosphine oxide byproduct often precipitates and can be removed by filtration. Wash the filtrate with water and brine, then dry over anhydrous magnesium sulfate.^[18] Concentrate the solvent and purify the crude product by flash chromatography to isolate the desired alkene.

Safety, Handling, and Storage

- Handling: Use with adequate ventilation.^[3] Avoid contact with skin, eyes, and clothing.^{[3][13]} Wash thoroughly after handling.^[3] Minimize dust generation.^[3]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances like oxidizing agents.^{[3][13]} Keep containers tightly closed when not in use.^{[3][13]}
- Personal Protective Equipment (PPE):
 - Eyes: Wear appropriate protective eyeglasses or chemical safety goggles.^{[3][13]}
 - Skin: Wear appropriate protective gloves and clothing to prevent skin exposure.^{[3][13]}
 - Respiratory: If dust is generated, use a NIOSH-approved respirator (e.g., N95 dust mask).^{[3][14]}

- Fire Fighting: Use water spray, dry chemical, carbon dioxide, or appropriate foam to extinguish fires.[3][13] Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][13]

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